# (2-Butyl-2H-pyrazol-3-yl)-methanol structural characterization

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *(2-Butyl-2H-pyrazol-3-yl)-methanol* |
| *CAS No.:* | *1431365-40-0* |
| *Cat. No.:* | *B2732003* |

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This guide details the structural characterization of **(2-Butyl-2H-pyrazol-3-yl)-methanol**, a specific regioisomer of the butyl-substituted hydroxymethylpyrazole family.[1][2]

Note on Nomenclature: In standard IUPAC nomenclature, this compound is formally designated as (1-Butyl-1H-pyrazol-5-yl)methanol.[1][2] The name "**(2-Butyl-2H-pyrazol-3-yl)-methanol**" is a common catalog synonym that arises from fixing the pyrazole numbering relative to the hydroxymethyl group at position 3, implying alkylation at the adjacent nitrogen (N2).[1][2][3] For scientific precision, this guide treats the molecule as the 1,5-disubstituted regioisomer.[4]

## Part 1: Executive Summary & Structural Context

The synthesis of N-alkylpyrazoles via the condensation of hydrazines with 1,3-dicarbonyl equivalents (e.g., enaminones or ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

-keto esters) typically yields a mixture of two regioisomers: the 1,5-isomer (target) and the 1,3-isomer.[1][2][4]

- Target: (1-Butyl-1H-pyrazol-5-yl)methanol (Sterically more congested).

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- Impurity: (1-Butyl-1H-pyrazol-3-yl)methanol (Sterically less congested).[1][2][3]

Differentiating these isomers is the primary analytical challenge. The 1,5-isomer is characterized by the spatial proximity of the N-butyl group to the hydroxymethyl moiety, a feature absent in the 1,3-isomer.[2][3][4]

## Part 2: Analytical Strategy & Workflow

The characterization workflow relies on a self-validating loop of Mass Spectrometry (molecular weight), 1H/13C NMR (connectivity), and 2D NOESY NMR (spatial geometry/regiochemistry).[3][4]

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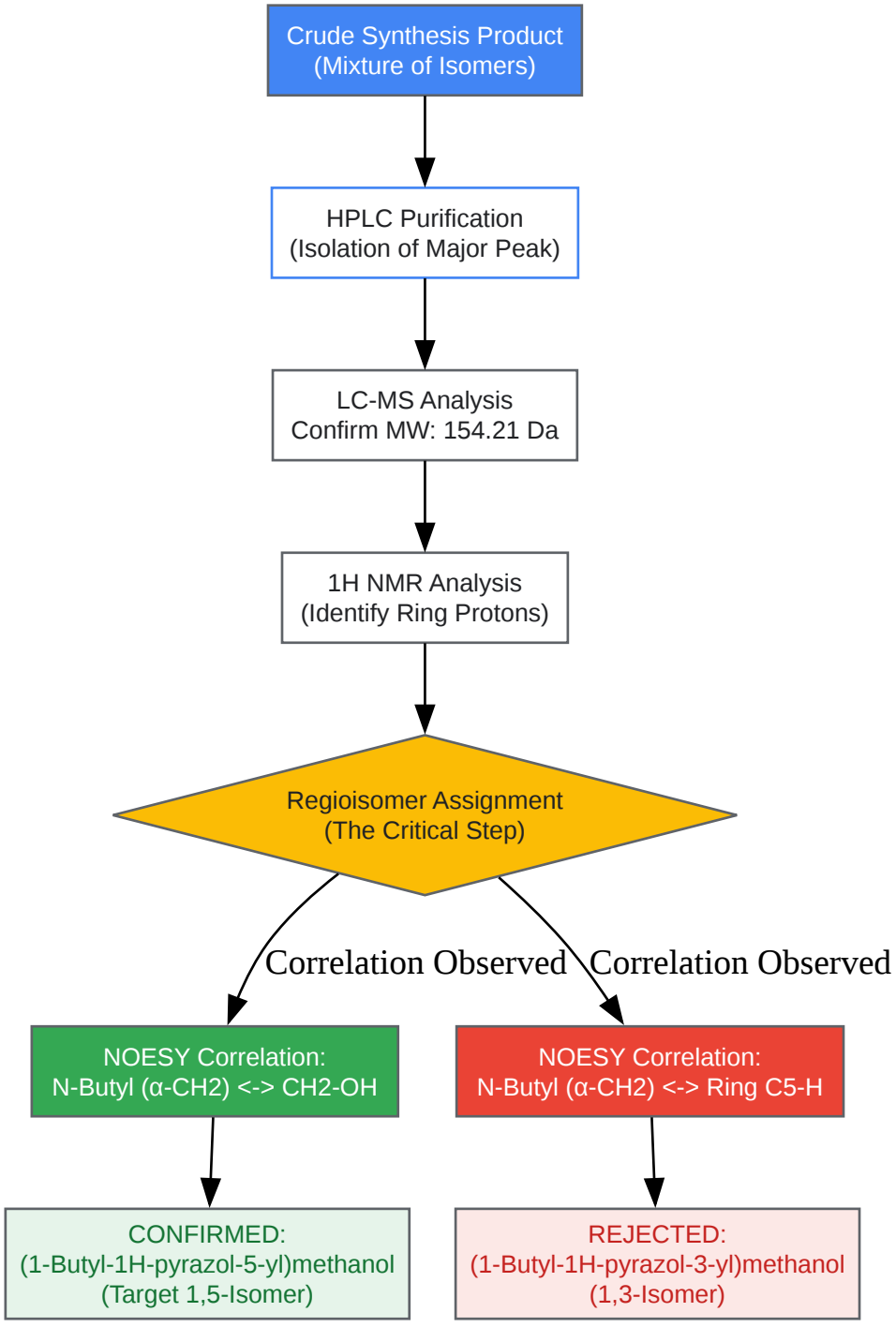


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Figure 1: Decision tree for the unambiguous assignment of pyrazole regioisomers.

# Part 3: Detailed Characterization Data

## Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR is the definitive tool for structure verification.[3][5] The data below corresponds to the 1,5-isomer in DMSO-

.

1H NMR (400 MHz, DMSO-

)

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| Position | Shift (ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted"> ppm) | Multiplicity | Integral | Coupling ( Hz) | Assignment Logic |
|---|---|---|---|---|---|
| H-3 | 7.30 | Doublet (d) | 1H | | Ring proton adjacent to N2.[1][2] Typical range for H3. |
| H-4 | 6.12 | Doublet (d) | 1H | ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted"> | Ring proton between substituents.[2] Upfield due to electron density. |
| OH | 5.23 | Triplet (t) | 1H | | Hydroxyl proton coupled to CH2. (Disappears with ngcontent-ng-c3932382896 |

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| | | | | | =”” _nghost-ng-c102404335=”” class="inline ng-star-inserted"> ). |
| CH2-O | 4.49 | Doublet (d) | 2H | | Hydroxymethyl group.[1][2] |
| N-CH2 | 4.06 | Triplet (t) | 2H | ngcontent-ng-c3932382896=”” _nghost-ng-c102404335=”” class="inline ng-star-inserted"> | -methylene of butyl chain.[1][2] Deshielded by Nitrogen. |
| Butyl-2 | 1.72 | Multiplet (m) | 2H | - | -methylene of butyl chain.[1][2] |
| Butyl-3 | 1.26 | Multiplet (m) | 2H | - | -methylene of butyl chain.[1][2] |
| CH3 | 0.88 | Triplet (t) | 3H | | Terminal methyl group. |

Key Diagnostic Features:

- Regiochemistry Proof (NOESY): In the 1,5-isomer, the N-butyl group is physically adjacent to the hydroxymethyl group.[2][3][4] A strong Nuclear Overhauser Effect (NOE) cross-peak is

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observed between the N-CH2 (4.06 ppm) and the CH2-O (4.49 ppm).[1][2][3]

- Contrast: In the 1,3-isomer, the N-butyl is adjacent to the C5-H proton.[1][2][4] The NOE would be seen between N-CH2 and the Ring Proton at ~7.5 ppm.[2]

- Coupling: The doublet splitting of the ring protons (H3 and H4) confirms they are vicinal or separated by one bond in the aromatic system (typical ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

  Hz).[4]

## Mass Spectrometry (LC-MS)

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode.[3][4]
- Molecular Ion:ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

  m/z.
- Fragmentation Pattern:
  - 137 m/z:

    . Loss of the hydroxyl group is common for benzylic-type alcohols.[2]
  - 99 m/z: Loss of the butyl chain (C4H8) via N-dealkylation or McLafferty-type rearrangement.[1][2]

## Infrared Spectroscopy (FT-IR)

- 3200–3400 $cm^{-1}$: Broad O-H stretch (Hydrogen bonded).
- 2850–2960 $cm^{-1}$: C-H aliphatic stretches (Butyl chain).
- 1550–1600 $cm^{-1}$: C=N / C=C aromatic ring stretches.[2]

## Physical Properties

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- Appearance: Typically a pale yellow oil or low-melting solid (due to the flexibility of the butyl chain disrupting crystal packing).[2][3]
- Solubility: Soluble in DMSO, Methanol, Dichloromethane.[4] Sparingly soluble in water.[6]

# Part 4: Experimental Protocols

## Protocol A: HPLC Purity Profiling

To ensure the absence of the 1,3-isomer impurity.[2][4]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).[3][4]
- Mobile Phase A: Water + 0.1% Formic Acid.[2]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[2]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 220 nm (amide/aromatic absorption) and 254 nm.
- Retention Time: The 1,5-isomer typically elutes after the 1,3-isomer due to slight shielding of the polar OH group by the butyl chain (steric effect), though this can vary by column selectivity.[3][4]

## Protocol B: Regioselective Synthesis (Reference)

To maximize the yield of the 1,5-isomer (Target), use a specific solvent system during condensation.[3][4]

- Reagents: 1-Methoxy-1-buten-3-one (or equivalent 1,3-dielectrophile) + Butylhydrazine hydrochloride.[1][2]
- Conditions: Ethanol, reflux, 2-4 hours.[4]
- Purification: Silica gel chromatography (Gradient: 0-10% Methanol in DCM). The 1,5-isomer is often the less polar spot on TLC compared to the 1,3-isomer due to internal hydrogen bonding or steric shielding of the nitrogen lone pair.[2][3][4]

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## References


- Synthesis and NMR Data:Preparation of pyrazole derivatives. US Patent 9670227B2 (Example 9dd).[3] Confirms 1H NMR shifts for (1-butyl-1H-pyrazol-5-yl)methanol.
- Regioselectivity in Pyrazoles: Fustero, S., et al. "Regioselective Synthesis of 1,3,5-Trisubstituted Pyrazoles."[3][4] Journal of Organic Chemistry, 2008.[4] (General principles of NOESY assignment for pyrazole isomers).
- Catalog Verification: Sigma-Aldrich Product Detail for **(2-Butyl-2H-pyrazol-3-yl)-methanol** (Synonym usage). [1][2][3]


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